

DL-Homocysteine-d4: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DL-Homocysteine-d4

Cat. No.: B1145503

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety, handling, and application of **DL-Homocysteine-d4**. This deuterated analog of homocysteine is a critical tool in metabolic research, clinical diagnostics, and drug development, primarily utilized as an internal standard for the accurate quantification of endogenous homocysteine levels in biological samples.

Safety Data Sheet and Handling Guidelines

This section outlines the crucial safety information for **DL-Homocysteine-d4**, compiled from various supplier safety data sheets. It is imperative to handle this compound in a controlled laboratory environment, adhering to the safety precautions detailed below.

Hazard Identification

DL-Homocysteine-d4 is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, as with any chemical compound, caution is advised. The chemical, physical, and toxicological properties have not been thoroughly investigated.^[1]

Potential hazards include:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.^[1]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.^[1]

- Eye Contact: May cause eye irritation.[1]
- Ingestion: May be harmful if swallowed.[1]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

- General Advice: Consult a physician and show them the safety data sheet.[1][2]
- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[1][2]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[1][2]
- Eye Contact: Flush eyes with water as a precaution.[1][2]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][2]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **DL-Homocysteine-d4**.

- Handling: Avoid contact with skin and eyes, and prevent the formation of dust and aerosols. [2] Use in a well-ventilated area, such as a laboratory fume hood.[2] Practice good industrial hygiene, including washing hands before breaks and at the end of the workday.[1]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3][4] Recommended storage temperatures vary by supplier, ranging from room temperature to refrigerated (+2°C to +8°C) or frozen (-20°C).[1][2][5][6][7][8] It is also advised to protect the compound from light.[1][7] For long-term stability and to prevent hydrogen-deuterium exchange, store as a solid under an inert atmosphere (e.g., argon or nitrogen) in a desiccator.

Personal Protective Equipment (PPE)

When handling **DL-Homocysteine-d4**, the following personal protective equipment should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[\[1\]](#)[\[2\]](#)
- Skin Protection: Protective gloves and impervious clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: Use a NIOSH/CEN approved respirator when appropriate.[\[1\]](#)[\[2\]](#)

Physicochemical Properties

The following tables summarize the key physical and chemical properties of **DL-Homocysteine-d4**.

Property	Value	Reference
Molecular Formula	C4D4H5NO2S	[6]
Molecular Weight	139.21 g/mol	[7] [9]
Appearance	White to off-white powder/solid	[2] [3]
Purity	>95%	[6] [10]
Isotopic Enrichment	98 atom % D	[10]
Storage Temperature	-20°C to 8°C (varies by supplier)	[1] [5] [6] [7] [8]
Solubility	Soluble in water	[8]

Identifier	Value	Reference
CAS Number	416845-90-4	[5] [6]
Unlabeled CAS Number	454-29-5	[6] [7]
InChI Key	FFFHZYDWPBMWHY-LNLMKGTHSA-N	[5]

Experimental Protocols

DL-Homocysteine-d4 is most commonly used as an internal standard in stable isotope dilution assays for the quantification of total homocysteine in biological matrices like plasma or serum by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Below is a detailed, representative protocol adapted from established methods.

Quantification of Total Homocysteine in Plasma using LC-MS/MS

This protocol describes the steps for sample preparation and analysis to determine the concentration of total homocysteine.

3.1.1 Materials and Reagents

- **DL-Homocysteine-d4** (as internal standard)
- DL-Homocysteine (for calibration standards)
- Tris-(2-carboxyethyl) phosphine (TCEP) or Dithiothreitol (DTT) as a reducing agent
- Trichloroacetic acid (TCA) or Acetonitrile with formic acid for protein precipitation
- Methanol
- Water (LC-MS grade)
- Formic Acid
- Heptafluorobutyric acid (HFBA) as an ion-pairing agent (optional, for improved chromatography)
- Plasma or serum samples
- Microcentrifuge tubes
- Vortex mixer

- Centrifuge
- LC-MS/MS system with an electrospray ionization (ESI) source

3.1.2 Preparation of Solutions

- Internal Standard Stock Solution: Prepare a stock solution of **DL-Homocysteine-d4** in water.
- Calibration Standard Stock Solution: Prepare a stock solution of unlabeled DL-Homocysteine in water.
- Working Calibration Standards: Serially dilute the calibration standard stock solution with a surrogate matrix (e.g., 2% Bovine Serum Albumin) to create a series of calibration standards with known concentrations.
- Reducing Agent Solution: Prepare a solution of TCEP or DTT in water.
- Precipitation Solution: Prepare a solution of TCA in water or 0.1% formic acid in acetonitrile.

3.1.3 Sample Preparation

- Pipette a small volume (e.g., 50-100 μ L) of plasma/serum, calibration standard, or quality control sample into a microcentrifuge tube.[\[10\]](#)
- Add the internal standard solution (containing **DL-Homocysteine-d4**) to each tube.[\[10\]](#)
- Add the reducing agent solution to each tube to reduce disulfide bonds and release free homocysteine.[\[11\]](#)
- Incubate the mixture at room temperature or 37°C for a specified time (e.g., 5-30 minutes).[\[10\]](#)
- Add the cold precipitation solution to each tube to precipitate proteins.[\[10\]](#)
- Vortex the tubes vigorously for 30 seconds.
- Centrifuge at high speed (e.g., 10,000 x g) for 5-10 minutes at 4°C.[\[10\]](#)

- Carefully transfer the supernatant to a new tube or vial for LC-MS/MS analysis.

3.1.4 LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A suitable C8 or cyano column.
 - Mobile Phase: A gradient of water and acetonitrile, often with an ion-pairing agent like HFBA and/or formic acid to improve peak shape and retention.
 - Flow Rate: Typically 0.2-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Selected Reaction Monitoring (SRM).
 - SRM Transitions:
 - Homocysteine (unlabeled): m/z 136 \rightarrow 90
 - **DL-Homocysteine-d4** (internal standard): m/z 140 \rightarrow 94^[9]
 - Optimize other MS parameters (e.g., capillary voltage, source temperature, collision energy) for maximum signal intensity.

3.1.5 Data Analysis

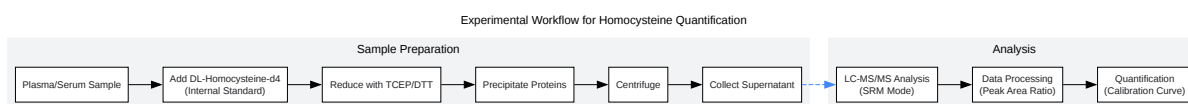
- Integrate the peak areas for both the unlabeled homocysteine and the **DL-Homocysteine-d4** internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.

- Determine the concentration of homocysteine in the unknown samples by interpolating their peak area ratios from the calibration curve.

Biological Pathways and Experimental Workflows

The following diagrams, created using the DOT language for Graphviz, illustrate a general experimental workflow for using **DL-Homocysteine-d4** as an internal standard and the key metabolic pathways involving homocysteine.

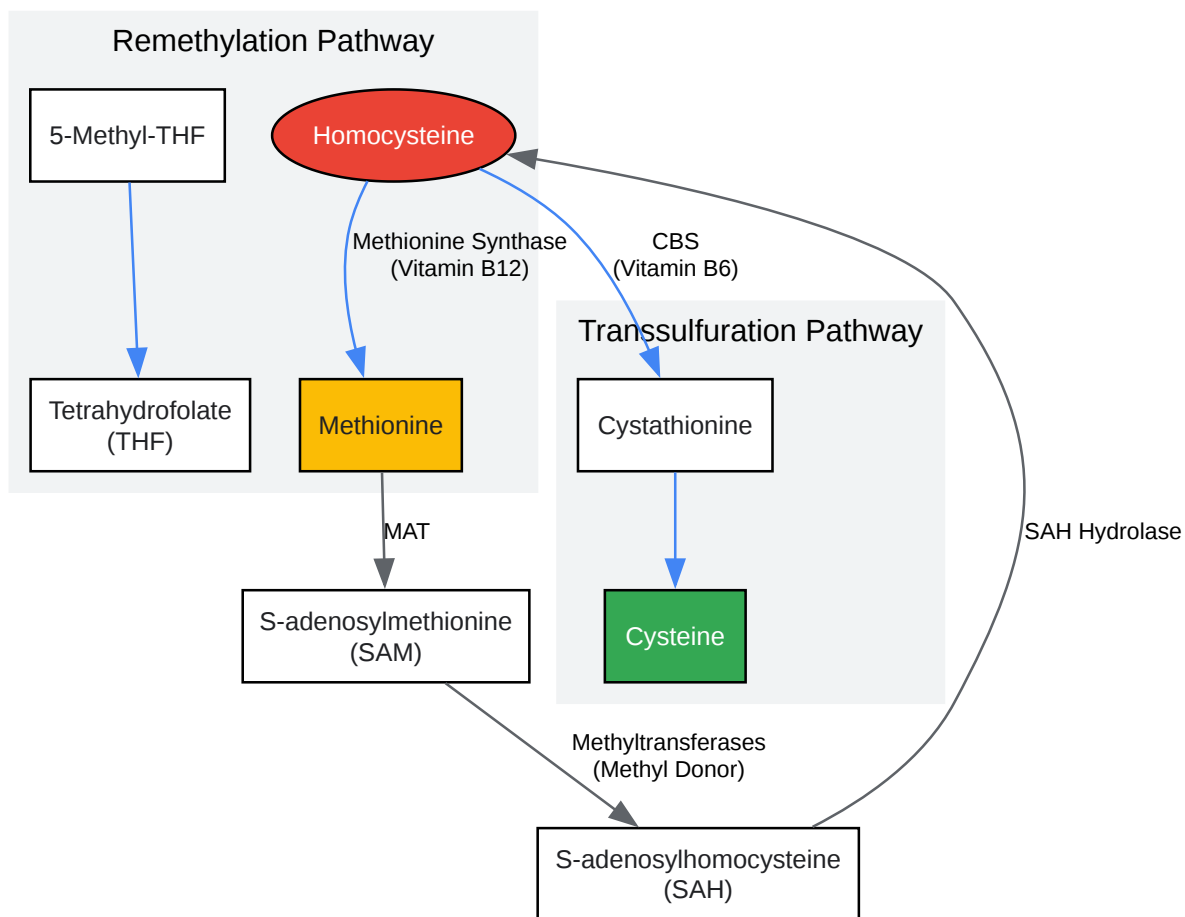
Diagrams



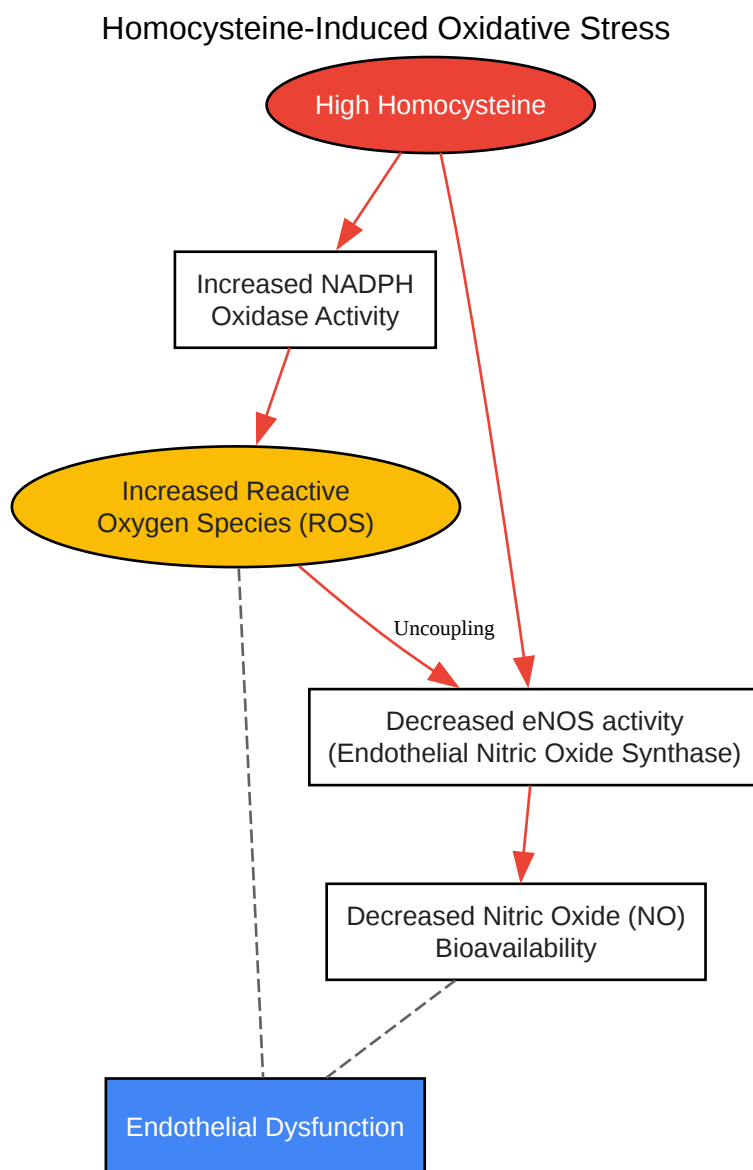
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Caption: Workflow for quantifying homocysteine using **DL-Homocysteine-d4**.

Homocysteine Metabolic Pathways

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Caption: Key metabolic pathways of homocysteine.



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Caption: Simplified pathway of homocysteine-induced oxidative stress.

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- To cite this document: BenchChem. [DL-Homocysteine-d4: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1145503#safety-data-sheet-and-handling-guidelines-for-dl-homocysteine-d4]

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